

# Application Notes and Protocols for CBB1003 in High-Throughput Screening Assays

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## Compound of Interest

Compound Name: CBB1003

Cat. No.: B15587391

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## Introduction

**CBB1003** is a reversible small molecule inhibitor of Lysine-Specific Demethylase 1 (LSD1), a key epigenetic regulator implicated in the progression of various cancers.[1][2] LSD1 removes methyl groups from histone H3 at lysine 4 (H3K4), leading to transcriptional repression of target genes. In several cancers, including colorectal cancer, the overexpression of LSD1 is associated with a malignant phenotype. **CBB1003** exerts its anti-cancer effects by inhibiting LSD1, which in turn leads to the downregulation of Leucine-rich repeat-containing G-protein coupled receptor 5 (LGR5), a definitive marker of cancer stem cells.[1] This activity disrupts the Wnt/ $\beta$ -catenin signaling pathway, a critical cascade for maintaining cancer stem cell properties, thereby inhibiting cancer cell proliferation and colony formation.[1][3]

These application notes provide a comprehensive overview of the use of **CBB1003** in high-throughput screening (HTS) assays to identify and characterize modulators of the LSD1/LGR5/Wnt signaling axis. Detailed protocols for relevant cell-based assays are provided to facilitate the integration of **CBB1003** as a reference compound in drug discovery workflows.

## Data Presentation

### **CBB1003 Inhibitory Activity**

Compound	Target	In Vitro IC50 (µM)	Cell-Based Effective Concentration (µM)
CBB1003	LSD1	10.5	5 - 50

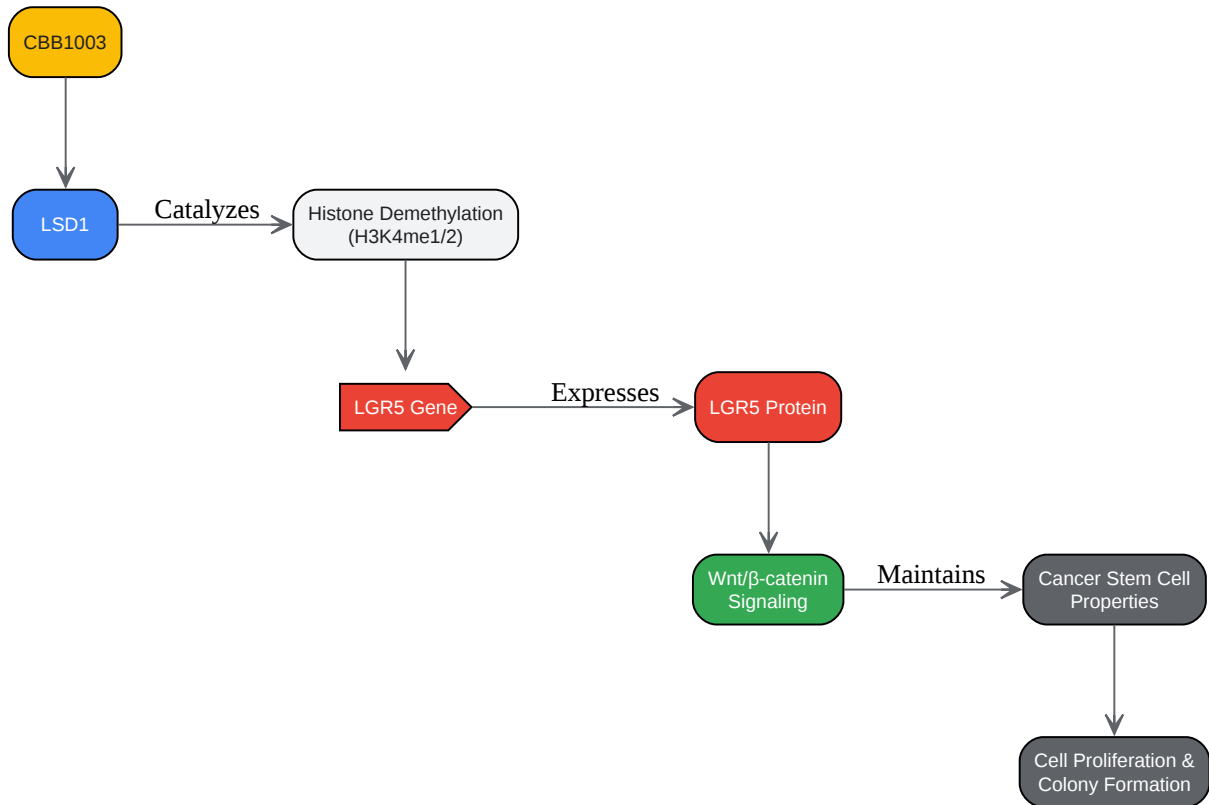
Table 1: Summary of **CBB1003** inhibitory concentrations.

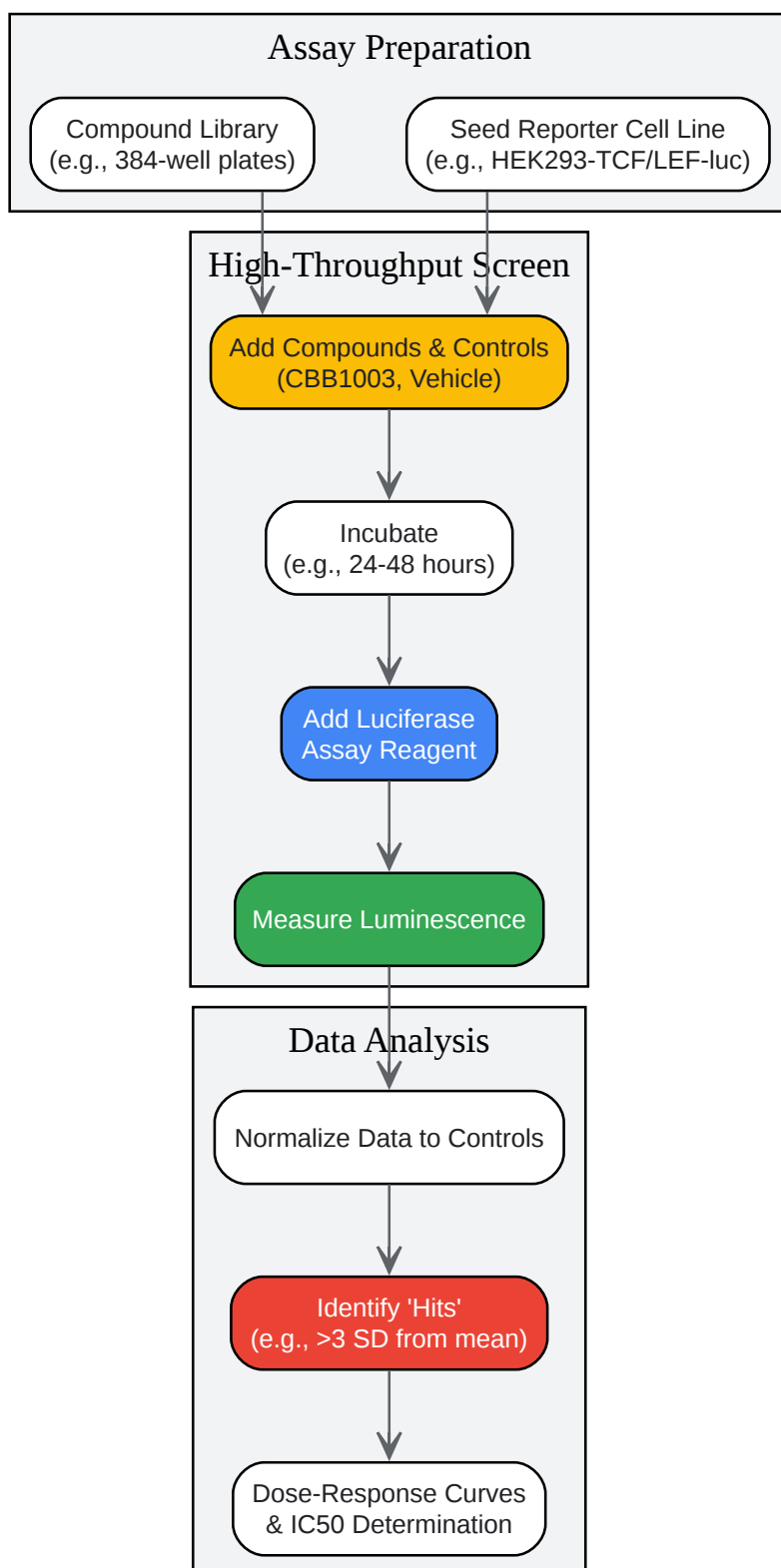
### **Effects of CBB1003 on Colorectal Cancer Cell Lines**

Cell Line	Assay Type	CBB1003 Concentration (µM)	Observed Effect
SW480	Proliferation	Not Specified	Inhibition of cell proliferation
HT-29	Proliferation	Not Specified	Inhibition of cell proliferation
SW480	Colony Formation	Not Specified	Inhibition of colony formation
HT-29	Colony Formation	Not Specified	Inhibition of colony formation
SW480	LGR5 Expression	Not Specified	Downregulation of LGR5 mRNA
HT-29	LGR5 Expression	Not Specified	Downregulation of LGR5 mRNA
SW480	Wnt/β-catenin Signaling	Not Specified	Inactivation of signaling pathway
HT-29	Wnt/β-catenin Signaling	Not Specified	Inactivation of signaling pathway

Table 2: Qualitative summary of **CBB1003**'s effects on colorectal cancer cell lines. Specific quantitative data from dose-response studies are needed for a more detailed analysis.

## Mandatory Visualizations





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## References

- [1. benchchem.com \[benchchem.com\]](https://www.benchchem.com)
- [2. SW480 colorectal cancer cells that naturally express Lgr5 are more sensitive to the most common chemotherapeutic agents than Lgr5-negative SW480 cells - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. A High-Throughput Screen for Wnt/ \$\beta\$ -catenin Signaling Pathway Modulators in Human iPSC-derived Neural Progenitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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